

# alternative reagents to diiron nonacarbonyl in organic synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Diiron nonacarbonyl

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## The Pauson-Khand Reaction

The Pauson-Khand reaction (PKR) is a powerful [2+2+1] cycloaddition for synthesizing  $\alpha,\beta$ -cyclopentenones from an alkene, an alkyne, and carbon monoxide.<sup>[4][5]</sup> While historically reliant on stoichiometric amounts of cobalt carbonyls, various catalytic systems, including those based on iron, have been developed.

## Alternative Catalysts

A range of transition metal complexes can catalyze the Pauson-Khand reaction, offering alternatives to iron-based systems.<sup>[4]</sup> Notable examples include complexes of cobalt, rhodium, molybdenum, and nickel.<sup>[4][6]</sup> The choice of catalyst can influence reaction conditions, efficiency, and even regioselectivity.<sup>[4]</sup>

## Performance Comparison

The following table summarizes the performance of various catalysts in the intramolecular Pauson-Khand reaction of a representative 1,6-enyne.

Catalyst System	Temperature (°C)	Time (h)	Pressure (atm CO)	Yield (%)	Reference
Fe <sub>2</sub> (CO) <sub>9</sub> (stoichiometric)	60-80	12-24	1	~70-80	General
Co <sub>2</sub> (CO) <sub>8</sub> (catalytic)	60-70	24-48	1-3	60-90	[6]
[Rh(CO) <sub>2</sub> Cl] <sub>2</sub> (catalytic)	100-110	12-24	1	80-95	[4]
Mo(CO) <sub>6</sub> (stoichiometric)	110	16	1	55	[4]
Ni(0) complex (catalytic)	100	24	1	70-85	[6]
Co Nanoparticles on Charcoal	130	12	20	>95	[7]

## Experimental Protocol: Rhodium-Catalyzed Intramolecular Pauson-Khand Reaction

This protocol is adapted from the synthesis of (+)-phorbol described by Phil Baran, which utilizes a rhodium catalyst.[4]

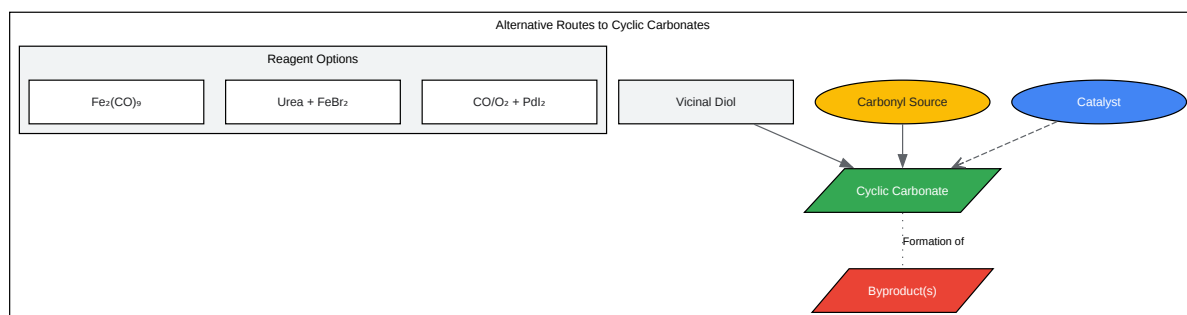
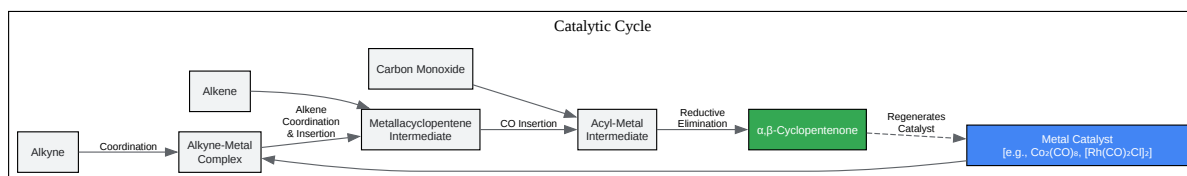
Materials:

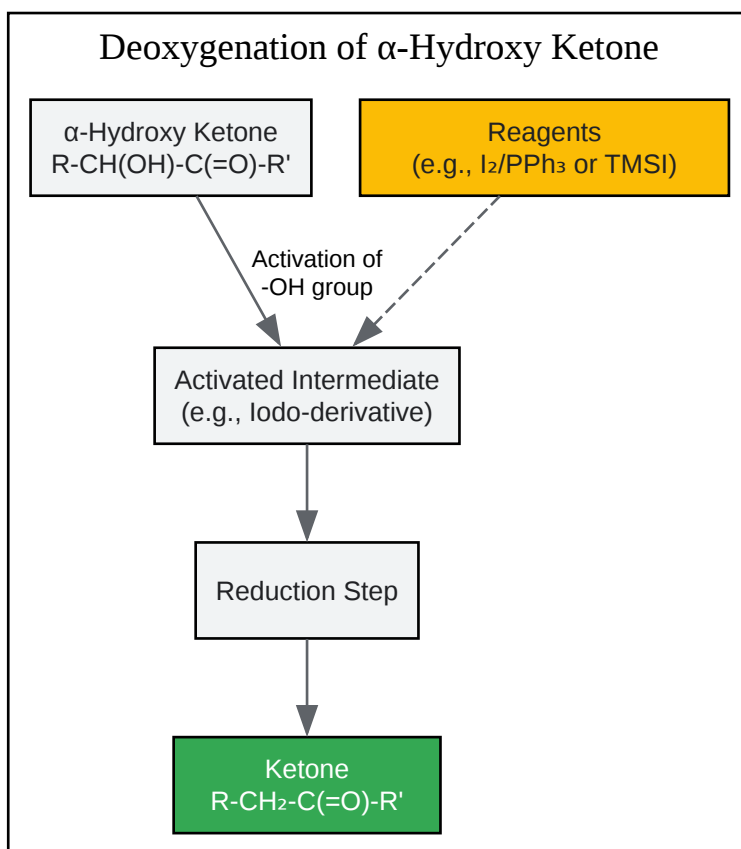
- 1,6-enyne substrate (1.0 equiv)
- [Rh(CO)<sub>2</sub>Cl]<sub>2</sub> (0.05 equiv)
- 1,2-dichloroethane (DCE) as solvent
- Carbon monoxide (CO) balloon

**Procedure:**

- To a solution of the 1,6-enyne in DCE, add  $[\text{Rh}(\text{CO})_2\text{Cl}]_2$ .
- Purge the reaction vessel with a CO balloon.
- Heat the reaction mixture to 80 °C.
- Monitor the reaction progress by TLC or LC-MS.
- Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
- Purify the residue by flash column chromatography on silica gel to afford the bicyclic cyclopentenone.

## Pauson-Khand Reaction Mechanism





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